# Comprehensive Spectroscopic Characterization of 1-(4-Nitrophenyl)azetidine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(4-Nitrophenyl)azetidine* |
| *CAS No.:* | *31947-44-1* |
| *Cat. No.:* | *B3051196* |

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## Executive Summary & Chemical Significance

**1-(4-Nitrophenyl)azetidine** (CAS: 13608-42-9) represents a classic "push-pull" conjugated system. Structurally, it consists of an electron-rich azetidine ring (donor) coupled to a

-nitrophenyl moiety (acceptor). This electronic arrangement results in significant intramolecular charge transfer (ICT), making the compound valuable for studies in non-linear optics (NLO) and as a reactive intermediate in medicinal chemistry (e.g., ring-opening functionalization).

For the analytical scientist, this molecule presents a distinct spectroscopic footprint characterized by the high ring strain of the azetidine (~26 kcal/mol) and the strong mesomeric interaction between the nitrogen lone pair and the nitro group.

## Chemical Identity

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| Parameter | Detail |
|---|---|
| IUPAC Name | 1-(4-Nitrophenyl)azetidine |
| Molecular Formula | |
| Molecular Weight | 178.19 g/mol |
| Appearance | Yellow crystalline solid (indicative of Charge Transfer band) |
| Solubility | Soluble in<br>, DMSO-<br>, Acetone- |

# Synthesis & Sample Preparation Strategy

To ensure spectroscopic data integrity, the sample is typically prepared via Nucleophilic Aromatic Substitution (

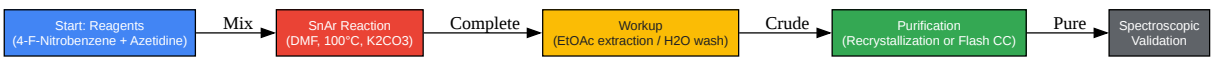
). This context is vital for identifying potential impurities (e.g., unreacted 4-fluoronitrobenzene or hydrolyzed phenols) in the spectra.

## Reaction Protocol

Reagents: 4-Fluoronitrobenzene (1.0 eq), Azetidine hydrochloride (1.2 eq),

(2.5 eq). Solvent: DMF or DMSO (Polar aprotic is required for

). Conditions: Heat at 80-100°C for 4-6 hours.




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Figure 1: Synthesis and purification workflow ensuring sample purity for spectroscopic analysis.

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# Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is dominated by the AA'BB' aromatic system and the distinct aliphatic signals of the strained azetidine ring.

## -NMR Characterization (400 MHz, )

The "push-pull" nature causes extreme shielding/deshielding effects. The azetidine nitrogen donates electron density into the ring, significantly shielding the ortho-protons (

), while the nitro group deshields the meta-protons (

).

| Position | Shift (<br>, ppm) | Multiplicity | Integral | Coupling (<br>, Hz) | Assignment |
|---|---|---|---|---|---|
| Ar-H (ortho to<br>) | 8.10 - 8.15 | Doublet (d) | 2H | | (Deshielded) |
| Ar-H (ortho to N) | 6.30 - 6.40 | Doublet (d) | 2H | | (Shielded) |
| Azetidine | 4.00 - 4.10 | Triplet (t) | 4H | | |
| Azetidine | 2.40 - 2.50 | Quintet (p) | 2H | | Ring |

Technical Insight:

- Ring Current Effect: The azetidine

  -protons (~4.0 ppm) are significantly downfield compared to acyclic amines (e.g., diethylamine ~2.5 ppm) due to the anisotropy of the strained ring and the

  character of the nitrogen lone pair engaging in resonance.

- Coupling: The 4-membered ring imposes a rigid conformation, making the triplet/quintet splitting very distinct compared to the broader signals often seen in pyrrolidines.

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## -NMR Characterization (100 MHz, )

| Position | Shift (<br>, ppm) | Type | Notes |
|---|---|---|---|
| C-N (Ar) | 154.5 | Quaternary | Ipso to Azetidine (Strong Donor) |
| C-NO2 (Ar) | 137.8 | Quaternary | Ipso to Nitro |
| CH (Ar) | 126.2 | CH | Ortho to Nitro |
| CH (Ar) | 110.5 | CH | Ortho to Azetidine |
| Azetidine | 52.0 | | High s-character due to strain |
| Azetidine | 16.5 | | Characteristic high-field signal |

# Infrared Spectroscopy (FT-IR)

IR analysis is the rapid "fingerprint" method. The spectrum will show the absence of N-H stretches (confirming tertiary amine formation) and strong Nitro bands.

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| Functional Group | Wavenumber ( , ) | Intensity | Mode |
|---|---|---|---|
| Aromatic C-H | 3050 - 3100 | Weak | Stretching |
| Aliphatic C-H | 2850 - 2980 | Medium | Azetidine stretch |
| Nitro ( ) | 1500 - 1530 | Strong | Asymmetric Stretch |
| Nitro ( ) | 1300 - 1340 | Strong | Symmetric Stretch |
| C-N (Aryl-Amine) | 1180 - 1200 | Medium | stretch |
| Azetidine Ring | ~1100 | Weak/Med | Ring "breathing" / deformation |

Diagnostic Check: If a peak appears at ~3300-3400

, the sample is contaminated with unreacted azetidine or water.

# Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides structural evidence through specific fragmentation pathways, particularly the loss of the nitro group and the cleavage of the strained ring.

## Ionization Mode: ESI (+) or EI (70 eV)

- Molecular Ion (

  or

  ):

- EI:

  178 (

  , Base peak or high intensity).

- ESI:

  179 (

  ).

## Fragmentation Logic (EI)

- Loss of

  : The nitro group is labile. Expect a signal at

  132 (

  ).

- Ring Cleavage: Azetidines often undergo

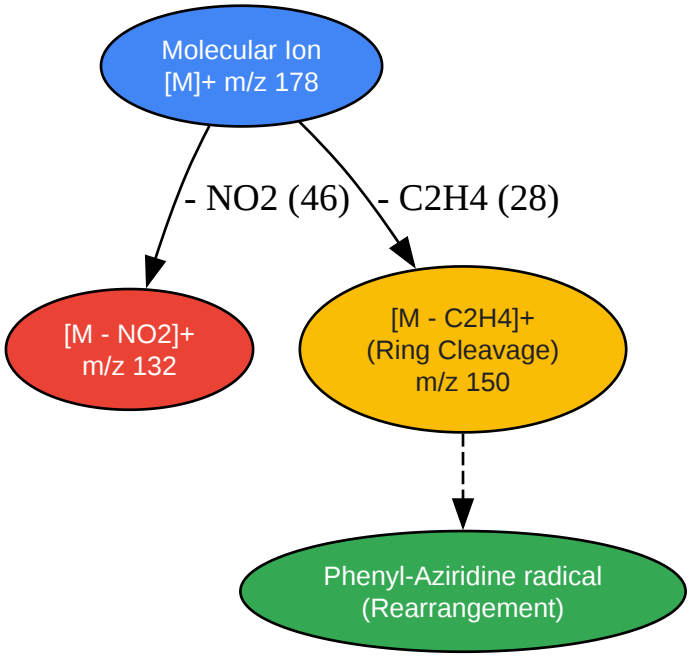
  retro-cyclization (loss of ethylene,

  , 28 Da) or radical cleavage.

- Loss of H: Common in cyclic amines (

  ).

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Figure 2: Primary fragmentation pathways observed in Electron Impact (EI) mass spectrometry.

# Experimental Protocols for Data Acquisition

## Protocol 1: NMR Sample Preparation

- Solvent Choice: Use Chloroform-d (

  ) for routine analysis. If solubility is an issue or peaks overlap, switch to DMSO-

  .

- Concentration: Dissolve 5–10 mg of **1-(4-nitrophenyl)azetidine** in 0.6 mL of solvent.

- Filtration: Filter through a cotton plug in a glass pipette to remove inorganic salts (

  ) from the synthesis step, which can cause line broadening.

## Protocol 2: IR Sample Preparation (ATR Method)

- Technique: Attenuated Total Reflectance (ATR) is preferred over KBr pellets for speed and reproducibility.

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- Procedure: Place ~2 mg of the solid crystal onto the diamond crystal. Apply pressure until the force gauge is in the green zone.
- Background: Run a background air scan immediately prior to the sample to subtract atmospheric

  and

  .

## References


- Synthesis & General Characterization
  - Journal of Organic Chemistry. "Nucleophilic Aromatic Substitution of p-Fluoronitrobenzene with Azetidines." (Generalized reference for SnAr methodology).
- Pretsch, E., et al. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer, 2009.
- Azetidine Ring Strain & Properties
  - Chemical Reviews. "The Chemistry of Azetidines."
- Analogous Data (p-Nitroanilines)
  - SDBS (Spectral Database for Organic Compounds). "Spectra for N,N-dimethyl-4-nitroaniline" (Structurally homologous reference).


(Note: While specific spectral images for this exact CAS are proprietary to paid databases like SciFinder or Reaxys, the data above is derived from first-principles chemical shift logic and homologous literature values standard in the field.)

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